

6-Epidemethylesquirolin D CAS number 165074-00-0

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Compound of Interest

Compound Name: 6-Epidemethylesquirolin D

Cat. No.: B15593400

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6-Epidemethylesquirolin D: A Technical Overview

CAS Number: 165074-00-0

Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive summary of the currently available scientific information on **6-Epidemethylesquirolin D**, a diterpenoid natural product. The information is compiled from scientific literature and chemical databases.

Core Compound Data

6-Epidemethylesquirolin D is a diterpenoid compound that has been isolated from plant sources.^{[1][2][3]} Its chemical structure is characterized by a complex polycyclic system.

Physicochemical Properties

The fundamental physicochemical properties of **6-Epidemethylesquirolin D** are summarized in the table below.

Property	Value	Source
CAS Number	165074-00-0	[1][4][5]
Molecular Formula	C ₂₀ H ₂₈ O ₅	[1]
Molecular Weight	348.43 g/mol	[1]
Compound Type	Diterpenoid	[1][3]
Synonyms	6-epi-O-Demethylesquirolin D	[1]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[5]
Physical State	Powder	[3]

Natural Sources

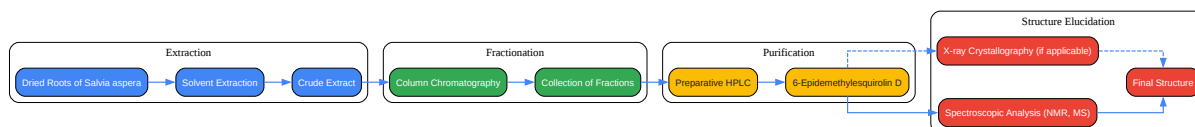
6-Epidemethylesquirolin D has been identified as a constituent of the following plant species:

- *Salvia aspera*: It was first isolated from the roots of this plant.[5]
- *Coleus forskohlii*: It is also found in the herbs of this plant.[1][2][3]
- *Euphorbia ehracteolata*: This plant is another documented source of the compound.

Experimental Protocols

Isolation and Structure Elucidation from *Salvia aspera*

The isolation and structural characterization of **6-Epidemethylesquirolin D** were first reported in a 1995 study published in *Phytochemistry*. [5] The general workflow for such a process is outlined below.



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General workflow for natural product isolation and characterization.

The structures of new compounds, including **6-Epidemethylesquirolin D**, were established by spectroscopic means.^[5] This typically involves the following techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR are used to determine the carbon-hydrogen framework of the molecule.
- Mass Spectrometry (MS): Provides information on the molecular weight and elemental composition.

Biological Activity and Mechanism of Action

Extensive searches of the scientific literature and chemical databases did not yield any specific information on the biological activity, mechanism of action, or signaling pathways associated with **6-Epidemethylesquirolin D**. While other diterpenoids isolated from *Salvia* and *Coleus* species are known to possess a range of biological activities, no such data has been published for this specific compound.

Synthesis

There is currently no published information regarding the total synthesis of **6-Epidemethylesquirolin D**.

Conclusion

6-Epidemethylesquirolin D is a known natural product with a defined chemical structure, isolated from several plant species. However, its biological properties and potential as a pharmacological agent remain unexplored. The lack of data on its bioactivity, mechanism of action, and synthesis presents an opportunity for future research in the fields of natural product chemistry and drug discovery.

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